

Navigating the Safe Handling of 3-Amino-4-propoxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Amino-4-propoxybenzoic acid

CAS No.: 59691-15-5

Cat. No.: B1266707

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Amino-4-propoxybenzoic acid, a substituted benzoic acid derivative, is a compound of interest in various research and development sectors, particularly in the synthesis of novel pharmaceutical agents and other bioactive molecules.^[1] Its unique chemical structure, featuring an amino group, a carboxylic acid, and a propoxy group on a benzene ring, makes it a versatile building block.^[1] However, as with any chemical entity in a laboratory setting, a thorough understanding of its potential hazards and the implementation of robust safety protocols are paramount to ensure the well-being of researchers and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety and handling precautions for **3-Amino-4-propoxybenzoic acid**, drawing from available safety data and regulatory information.

Section 1: Chemical and Physical Properties

A foundational aspect of safe handling is the awareness of the substance's physical and chemical characteristics. This knowledge informs proper storage, handling, and emergency

response procedures.

Property	Value	Source
CAS Number	59691-15-5	[2]
Molecular Formula	C10H13NO3	[2]
Molecular Weight	195.21 g/mol	[3]
Appearance	Solid powder, cream to pale beige/light beige	[2][4]
Melting Point	118 – 119 °C	[2]
Solubility	Soluble in polar solvents	[1]

Section 2: Hazard Identification and GHS Classification

The hazard classification of **3-Amino-4-propoxybenzoic acid** presents some discrepancies across different sources. A Safety Data Sheet (SDS) from one supplier indicates that the substance does not meet the criteria for classification in accordance with Regulation (EC) No 1272/2008.[2] However, aggregated data from the European Chemicals Agency (ECHA) C&L Inventory suggests potential hazards.[3]

It is imperative for laboratory personnel to adopt a conservative approach and handle this compound as potentially hazardous. The following GHS classifications are based on the aggregated data, which provides a more cautious framework for safety.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

Source: Aggregated GHS information from ECHA C&L Inventory as reported on PubChem.[3]

The causality behind these potential hazards lies in the chemical nature of the compound. The carboxylic acid and amino groups can interact with biological macromolecules, potentially leading to irritation and toxic effects upon exposure. The powdered form also poses a risk of respiratory tract irritation if inhaled.

Section 3: Safe Handling and Storage Protocols

Adherence to meticulous handling and storage procedures is a self-validating system for minimizing exposure and ensuring the stability of the compound.

Engineering Controls

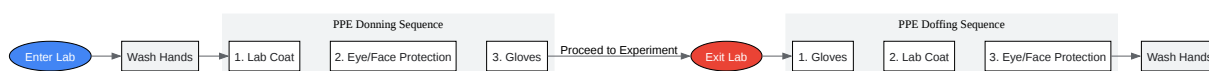
The primary line of defense against exposure is the implementation of effective engineering controls.

- Ventilation: All work with **3-Amino-4-propoxybenzoic acid** should be conducted in a well-ventilated area.[2] A certified chemical fume hood is essential when handling the powder to minimize the risk of inhalation.
- Dust Control: Given that the substance is a powder, measures to prevent dust generation are crucial.[2] Enrichment of fine dust can lead to the danger of a dust explosion.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling this compound.

- Eye and Face Protection: Chemical safety goggles or a face shield are required to protect against potential splashes or airborne particles.[2]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn at all times.[2] It is crucial to check the glove manufacturer's compatibility chart for the specific chemical and breakthrough times.
 - Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: In situations where ventilation is inadequate or there is a risk of significant aerosolization, a NIOSH-approved respirator may be necessary.[2]



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Caption: PPE Donning and Doffing Workflow

General Hygiene Practices

Good laboratory hygiene is a critical component of a comprehensive safety program.

- Wash hands thoroughly after handling the compound.[2]
- Do not eat, drink, or smoke in work areas.[2]
- Remove contaminated clothing and protective equipment before entering eating areas.[2]

Storage

Proper storage is essential for maintaining the integrity of **3-Amino-4-propoxybenzoic acid** and preventing hazardous situations.

- Store in a tightly closed container in a dry and well-ventilated place.[5]
- Keep away from incompatible materials such as strong oxidizing agents.[2][5]
- Some sources recommend refrigeration under an inert atmosphere to maintain stability.[4]

Section 4: Emergency Procedures

A well-defined and practiced emergency response plan is crucial for mitigating the consequences of accidental exposure or spills.

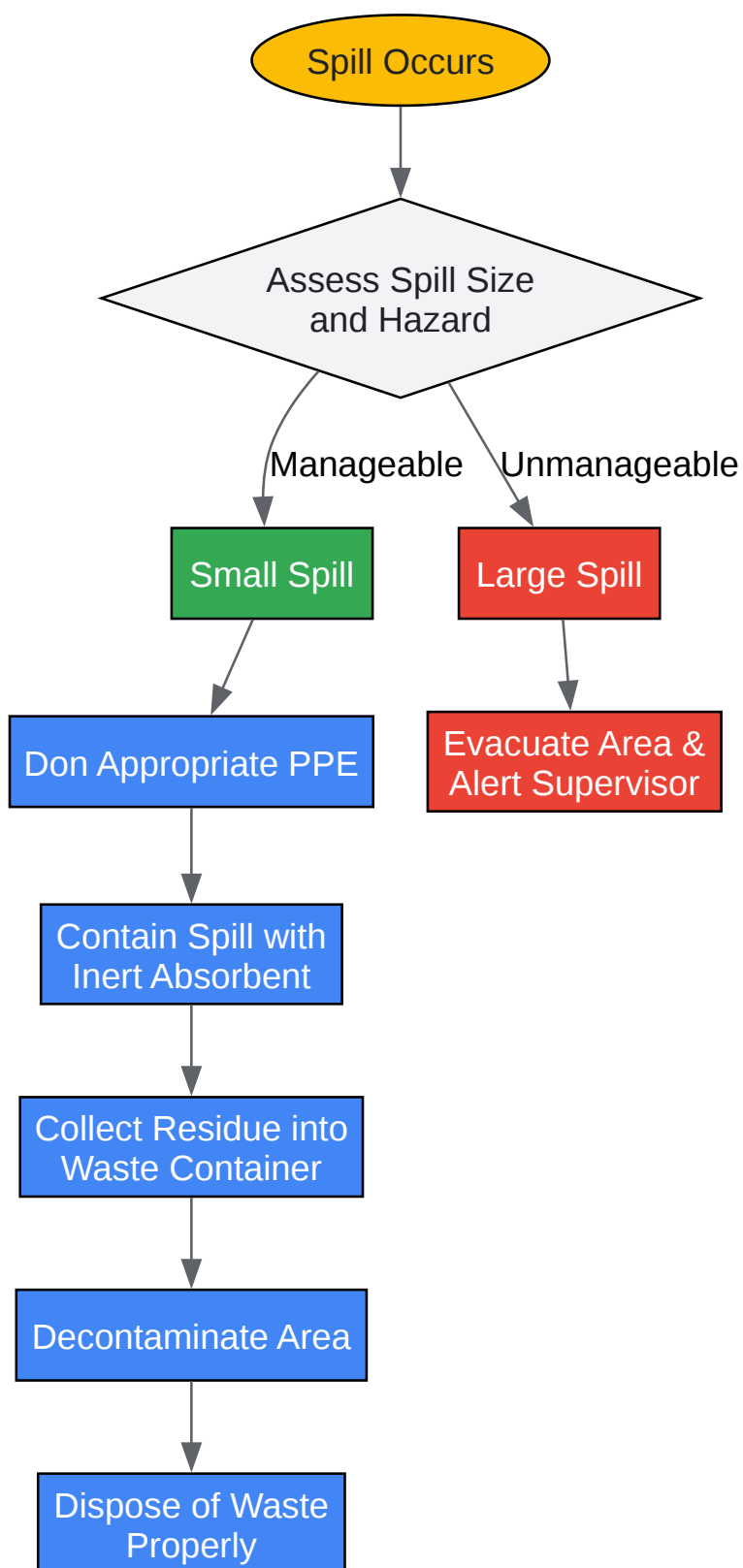
First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.[2]
- Skin Contact: In case of skin contact, immediately wash with plenty of soap and water.[2] If skin irritation occurs, seek medical advice.[5]
- Eye Contact: For eye contact, rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing for at least 10 minutes and seek medical attention.[2]
- Ingestion: If swallowed, rinse the mouth with water (only if the person is conscious).[2] Do NOT induce vomiting.[2] Seek immediate medical attention.

Spill Response

A prompt and correct response to a spill is critical to prevent the spread of contamination and exposure to personnel.



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Caption: Spill Response Decision Tree

Experimental Protocol for a Small Spill of **3-Amino-4-propoxybenzoic Acid**:

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Don PPE:** Put on appropriate PPE, including a lab coat, chemical-resistant gloves, and eye protection.
- **Contain the Spill:** Cover the spill with an inert absorbent material, such as vermiculite or sand, working from the outside in to prevent spreading.^[6]
- **Collect the Material:** Carefully scoop the absorbed material into a labeled, sealable waste container.^[6] Avoid creating dust.
- **Clean the Area:** Wipe the spill area with a damp cloth. Decontaminate the area with a suitable cleaning agent.
- **Dispose of Waste:** Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- **Report the Incident:** Report the spill to the laboratory supervisor or safety officer.

Firefighting Measures

In the event of a fire involving **3-Amino-4-propoxybenzoic acid**, the following measures should be taken:

- **Suitable Extinguishing Media:** Use water, foam, or an ABC powder fire extinguisher.^[2]
- **Unsuitable Extinguishing Media:** Do not use a water jet, as it may spread the fire.^[2]
- **Hazardous Combustion Products:** Combustion may produce hazardous gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[2]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[5]

Section 5: Stability and Reactivity

Understanding the chemical stability and reactivity of a compound is crucial for preventing hazardous reactions.

- Stability: **3-Amino-4-propoxybenzoic acid** is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[2][5]
- Hazardous Reactions: No known hazardous reactions under normal conditions.[2]
- Hazardous Decomposition Products: Hazardous decomposition products are not reasonably anticipated under normal use, storage, and spill conditions.[2]

Conclusion

While **3-Amino-4-propoxybenzoic acid** is a valuable compound in research and development, a comprehensive understanding and diligent application of safety protocols are non-negotiable. The potential for skin, eye, and respiratory irritation, as well as harm if swallowed, necessitates a cautious and well-informed approach. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the handling and emergency procedures outlined in this guide, researchers can work with this compound safely and effectively, fostering a secure and productive laboratory environment.

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